

Lincomycin 2,7-Dipalmitate-d62 for metabolic stability studies

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Compound of Interest

Compound Name: *Lincomycin 2,7-Dipalmitate-d62*

Cat. No.: *B1152496*

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Application Note: Metabolic Stability Profiling of **Lincomycin 2,7-Dipalmitate-d62**

Part 1: Executive Summary & Scientific Rationale

1.1 The Molecule: **Lincomycin 2,7-Dipalmitate-d62** Lincomycin 2,7-Dipalmitate is a lipophilic diester prodrug of the lincosamide antibiotic Lincomycin.^[1] By esterifying the hydroxyl groups at positions 2 and 7 with palmitic acid, the molecule achieves significantly higher lipophilicity, facilitating depot formulation or enhanced membrane permeability.

The d62 variant is a fully deuterated isotopolog where the hydrogen atoms on both palmitate chains are replaced with deuterium (

).^[1]

- Chemical Formula:

^[1]

- Molecular Weight: ~945.74 g/mol (approx. +62 Da shift from unlabeled).^[1]

1.2 Strategic Application in Metabolic Studies In drug development, this compound serves two distinct, critical roles:

- The "Gold Standard" Internal Standard (IS): Due to the significant mass shift (+62 Da) and identical physicochemical properties (co-elution), it provides the highest accuracy for quantifying the unlabeled prodrug in complex matrices (microsomes, hepatocytes, plasma) by correcting for matrix effects and ionization suppression.[\[1\]](#)
- Mechanistic Probe for Metabolic Switching (KIE Studies):
 - Hydrolysis (Activation): The primary clearance pathway is likely ester hydrolysis by carboxylesterases (CES) to release active Lincomycin.[\[1\]](#) This occurs at the carbonyl carbon and is generally not subject to a primary Kinetic Isotope Effect (KIE).[\[1\]](#)
 - Oxidation (Clearance/Inactivation): The palmitate chains are susceptible to
 - oxidation and
 - oxidation by CYP450 enzymes.[\[1\]](#) Deuteration (d62) suppresses these pathways via the primary KIE.[\[1\]](#)
 - The Test: By comparing the intrinsic clearance () of the Unlabeled vs. d62 forms, researchers can quantify the contribution of oxidative metabolism versus hydrolytic activation.

Part 2: Experimental Protocols

Protocol A: Comparative Metabolic Stability (Microsomes & Plasma)

Objective: To determine the

and

of Lincomycin 2,7-Dipalmitate and assess the impact of deuteration on metabolic stability.

1. Materials & Reagents

- Test Compounds: Lincomycin 2,7-Dipalmitate (Unlabeled) and **Lincomycin 2,7-Dipalmitate-d62**.[\[1\]](#)[\[2\]](#)
- Matrices:
 - Pooled Human Liver Microsomes (HLM) (20 mg/mL protein).[\[1\]](#)
 - Human Plasma (K2EDTA).[\[1\]](#)
- Cofactors: NADPH Regenerating System (for HLM).[\[1\]](#)
- Inhibitors (Optional): BNPP (Bis-p-nitrophenyl phosphate) to inhibit carboxylesterases.[\[1\]](#)
- Solvent: DMSO (Stock), Acetonitrile (Quench).[\[1\]](#)

2. Preparation of Stock Solutions

- Dissolve both compounds in DMSO to 10 mM.[\[1\]](#)
- Critical Note: Due to high lipophilicity (), use glass vials to prevent adsorption to polypropylene.[\[1\]](#)
- Prepare intermediate working solution: 100 M in 1:1 Acetonitrile:Water.[\[1\]](#)

3. Incubation Procedure (Microsomes)

- Step 1: Pre-warm 190 L of HLM suspension (0.5 mg/mL final protein concentration in 100 mM Phosphate Buffer, pH 7.4) at 37°C for 5 minutes.
- Step 2: Spike 2 L of working solution (100 M) into the mixture. Final substrate concentration = 1

M.[\[1\]](#)

- Step 3 (Start): Initiate reaction by adding 10

L of NADPH (20 mM).[\[1\]](#)

- Control: Run a "No NADPH" arm to measure esterase-only activity.[\[1\]](#)

- Step 4 (Sampling): At time points 0, 5, 15, 30, 45, and 60 min, remove 30

L aliquots.

- Step 5 (Quench): Transfer aliquot immediately into 150

L ice-cold Acetonitrile containing the opposite Internal Standard (e.g., use d62 as IS for the unlabeled experiment, and vice versa, or a structural analog like Clindamycin Palmitate if analyzing both simultaneously).

- Step 6: Centrifuge at 4,000 rpm for 20 min at 4°C. Analyze supernatant by LC-MS/MS.

4. Incubation Procedure (Plasma)

- Lipophilic esters are often unstable in plasma due to Butyrylcholinesterase (BChE) and Albumin esterase-like activity.[\[1\]](#)

- Incubate 1

M compound in 100% plasma at 37°C. Sample as above.

Part 3: Analytical Method (LC-MS/MS)

System: Agilent 1290 Infinity II / Sciex Triple Quad 6500+ Column: Waters BEH C18 (2.1 x 50 mm, 1.7

m) – Required for separation of hydrophobic lipids.[\[1\]](#)

Chromatography:

- Mobile Phase A: 0.1% Formic Acid in Water.[\[1\]](#)

- Mobile Phase B: 0.1% Formic Acid in Acetonitrile/Isopropanol (90:10).
- Gradient: Steep gradient required. 50% B to 98% B over 2 min, hold 1 min.
- Flow Rate: 0.6 mL/min.[\[1\]](#)

Mass Spectrometry (MRM Transitions):

Compound	Precursor (m/z)	Product (m/z)	Note
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| Unlabeled | 883.6

| 126.1 | Loss of Palmitate/Sugar fragments | | d62-Variant | 945.9

| 126.1 | Core fragment remains similar | | d62-Variant | 945.9

| 287.4 | d31-Palmitic acid fragment [\[1\]](#)

Part 4: Data Analysis & Mechanistic Interpretation

4.1 Calculation of Intrinsic Clearance (

) Plot

vs. Time.[\[1\]](#) The slope

is the elimination rate constant.

[\[1\]](#)

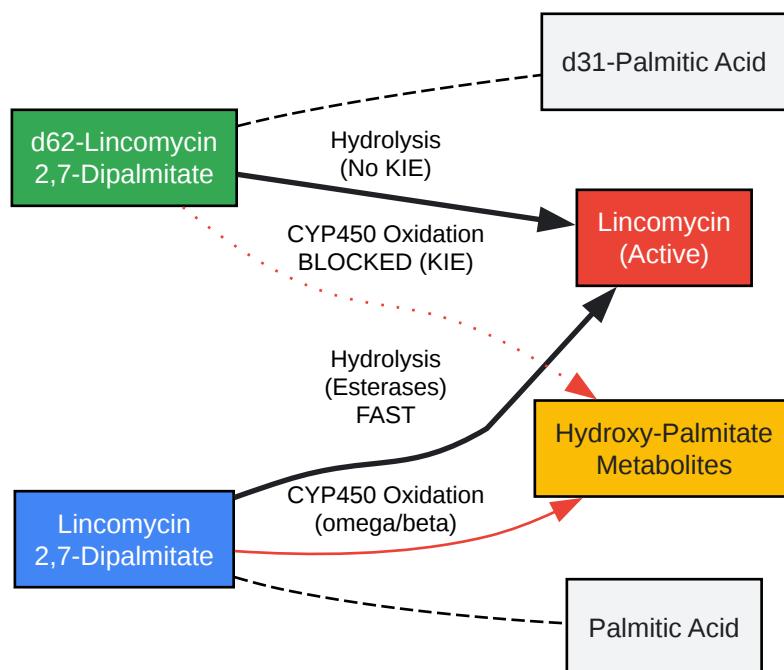
4.2 Interpreting the Isotope Effect Calculate the Deuterium Isotope Effect ratio (

):

- Scenario A:
 - Conclusion: Metabolism is dominated by Hydrolysis (Esterase activity).[\[1\]](#)
 - Reasoning: Deuterium is located on the palmitate chains, far from the ester bond cleavage site. Hydrolysis is rate-limiting; chain oxidation is negligible.[\[1\]](#)

- Application: The d62 compound is a perfect surrogate for the unlabeled drug in PK studies.
- Scenario B:
 - Conclusion: Oxidative Metabolism (CYP450) contributes significantly to clearance.[1]
 - Reasoning: C-D bond breakage (chain oxidation) is the rate-determining step.[1]
 - Application: The prodrug is being degraded by lipid oxidation before it can be activated. The d62 analog will appear "more stable" than the drug.

Part 5: Visualization of Metabolic Pathways



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Figure 1: Metabolic fate of Lincomycin 2,7-Dipalmitate.[1] Deuteration (d62) blocks the oxidative pathway (red dotted line) but leaves the hydrolytic activation pathway (black solid line) unchanged.[1]

Part 6: References

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